

Application Notes: Erythrosin B for Automated Cell Counting

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Compound of Interest

Compound Name: Erythrosin B

Cat. No.: B097352

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A Safer, More Stable Alternative to Trypan Blue for Accurate Cell Viability Assessment

Introduction

Accurate determination of cell concentration and viability is fundamental in a vast array of biological research, from routine cell culture maintenance to complex drug discovery assays. For decades, Trypan Blue has been the conventional dye for viability assessment. However, its inherent cytotoxicity, potential carcinogenicity, and tendency to precipitate raise significant safety and accuracy concerns.[1][2][3] **Erythrosin B**, a red anionic dye, has emerged as a superior, non-toxic, and biosafe alternative for use in automated cell counters.[1][4][5] This document provides detailed protocols and data for the preparation and application of **Erythrosin B** for automated cell counting.

Principle of Erythrosin B Staining

Erythrosin B functions as a viability stain based on the principle of dye exclusion, which is similar to that of Trypan Blue.[1][2] Live, healthy cells possess intact and functional cell membranes that are impermeable to the polar **Erythrosin B** molecules. Consequently, these viable cells remain unstained. In contrast, dead or dying cells have compromised membrane integrity, allowing the dye to penetrate and bind to intracellular proteins.[6] This results in the dead cells being stained a distinct red or pink color, which can be readily identified and quantified by automated cell counters.[7]

Advantages of Erythrosin B

Erythrosin B offers several key advantages over the traditional Trypan Blue stain:

- **Biosafety:** Classified as a food additive, **Erythrosin B** is non-toxic and non-carcinogenic, ensuring a safer working environment for researchers.[\[1\]](#)[\[5\]](#)[\[8\]](#)
- **Lower Cytotoxicity:** Unlike Trypan Blue, which can be toxic to cells and affect viability over time, **Erythrosin B** is significantly less cytotoxic, allowing for longer incubation periods without compromising sample integrity.[\[4\]](#)[\[9\]](#)[\[10\]](#)
- **Greater Stability:** **Erythrosin B** solutions are more stable and less prone to precipitation than Trypan Blue, reducing the risk of artifacts that can interfere with accurate cell counting.[\[2\]](#)[\[3\]](#)
- **Improved Accuracy:** The reduced cytotoxicity and greater stability of **Erythrosin B** contribute to more consistent and reliable cell viability data.[\[2\]](#)[\[3\]](#) It has been shown to provide results comparable to both Trypan Blue and fluorescence-based methods like Acridine Orange/Propidium Iodide (AO/PI) for various cell lines.[\[1\]](#)[\[11\]](#)
- **Compatibility:** **Erythrosin B** is compatible with a wide range of automated cell counters that utilize brightfield imaging.[\[4\]](#)[\[5\]](#)[\[10\]](#)

Quantitative Data Summary

The following tables summarize typical concentrations and experimental parameters for using **Erythrosin B** in automated cell counting.

Table 1: **Erythrosin B** Solution Preparation

Parameter	Value	Notes
Stock Solution Concentration	0.1% (w/v)	Can be prepared in a Tris-HCl buffer.
Working Solution Concentration	0.02% (w/v)	Most commonly used concentration for automated cell counters. [1] [6]
Diluent	Phosphate-Buffered Saline (PBS)	Ensures isotonic conditions for the cells.
Storage	4°C, protected from light	Erythrosin B is a fluorescein salt and can be light-sensitive. [6] [8]

Table 2: **Erythrosin B** Staining Protocol Parameters

Parameter	Value	Notes
Cell Suspension to Dye Ratio	1:1	A common starting point, but can be optimized. [7] [8] [9]
Incubation Time	Not required to 5 minutes	Staining is rapid. [6] [12]
Cell Types	Mammalian cell lines (e.g., CHO, Jurkat, HEK293T, HL-60), yeast, bacteria	Broadly applicable across various cell types. [1] [9] [10] [12] [13]

Experimental Protocols

Protocol 1: Preparation of 0.02% (w/v) Erythrosin B Staining Solution

Materials:

- **Erythrosin B** powder (e.g., Sigma-Aldrich, Cat. No. 198269)
- Phosphate-Buffered Saline (PBS), sterile

- 50 mL conical tube
- 0.22 μ m syringe filter
- Syringe
- Analytical balance
- Vortex mixer

Procedure:

- Weigh out 10 mg of **Erythrosin B** powder and transfer it to a 50 mL conical tube.
- Add 50 mL of sterile PBS to the conical tube.
- Vortex the solution thoroughly for 2-3 minutes to ensure the powder is completely dissolved.
- To remove any potential micro-precipitates, sterile-filter the solution using a 0.22 μ m syringe filter into a new, sterile 50 mL conical tube.
- Store the 0.02% **Erythrosin B** solution at 4°C, protected from light.

Protocol 2: Cell Viability and Counting using Erythrosin B with an Automated Cell Counter

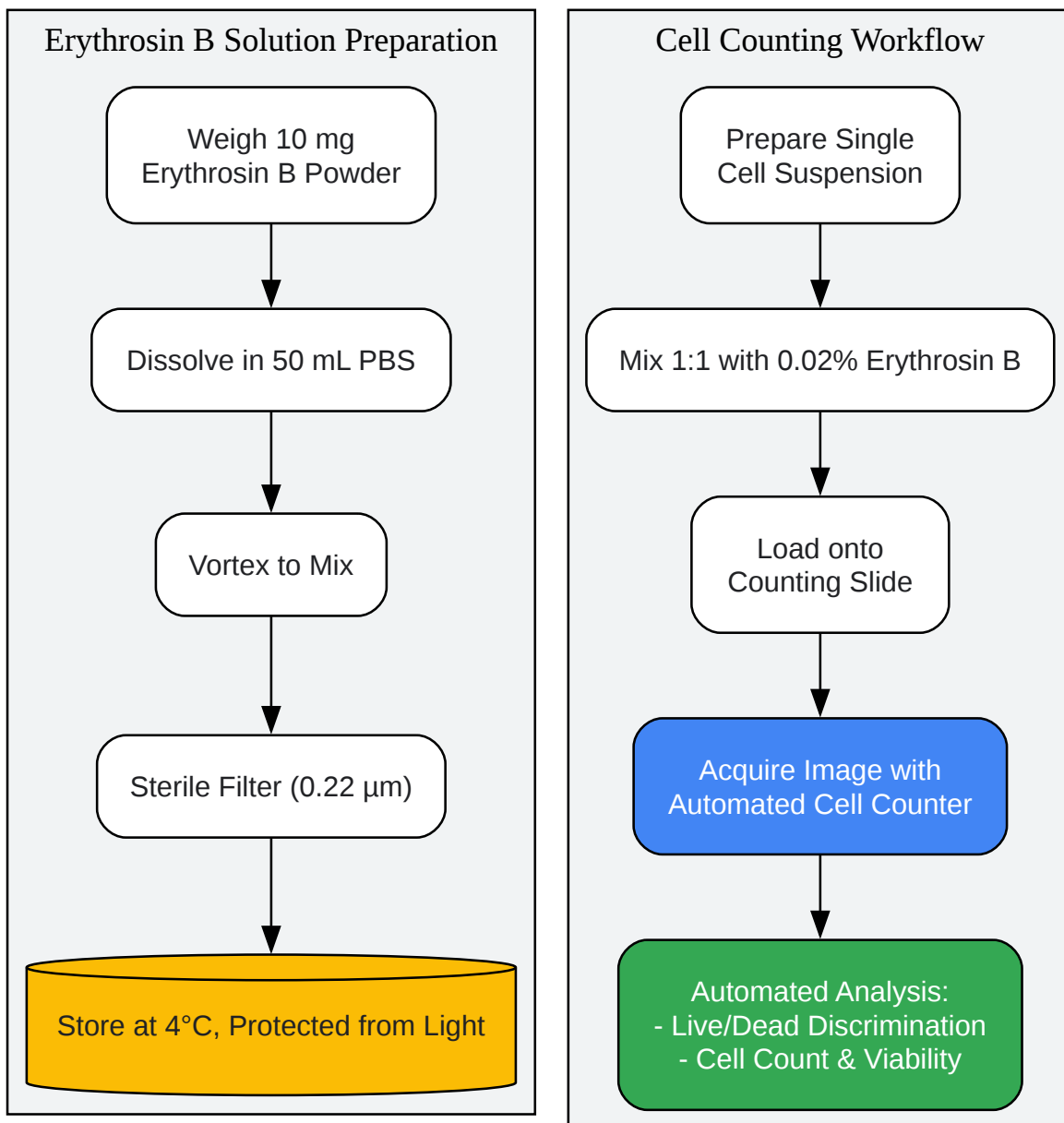
Materials:

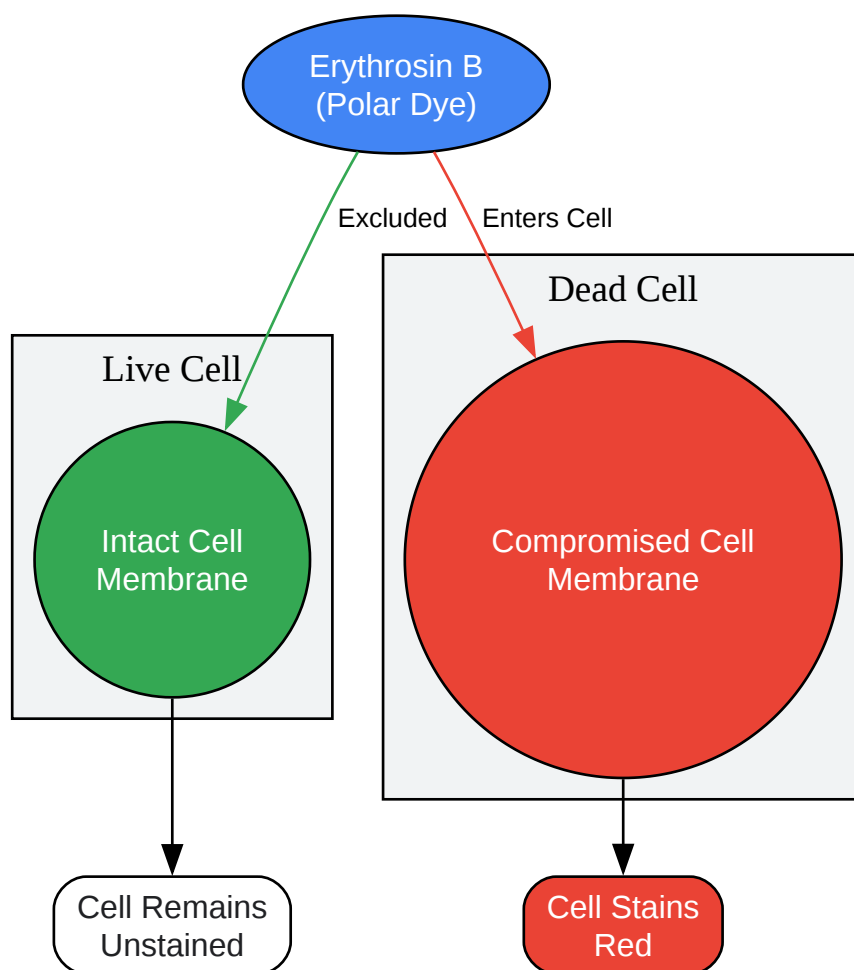
- Cell suspension to be counted
- 0.02% (w/v) **Erythrosin B** staining solution
- Microcentrifuge tubes
- Micropipettes and sterile tips
- Automated cell counter (e.g., DeNovix CellDrop™, Logos Biosystems LUNA™)
- Appropriate counting slides or chambers for the automated counter

Procedure:

- Ensure the cell suspension is well-mixed and representative of the cell culture. If cells are adherent, detach them using standard trypsinization protocols and resuspend in culture medium.
- In a microcentrifuge tube, combine the cell suspension and the 0.02% **Erythrosin B** solution in a 1:1 ratio. For example, mix 10 μ L of cell suspension with 10 μ L of **Erythrosin B** solution. [7] Gently pipette up and down to mix.
- Load the appropriate volume of the stained cell suspension into the counting slide or chamber as specified by the manufacturer of your automated cell counter.
- Insert the slide into the automated cell counter.
- Follow the instrument's software instructions to focus on the cells and capture the image.
- The automated cell counter will analyze the image, distinguishing between unstained (live) and red-stained (dead) cells to provide total cell count, viable cell count, and percent viability.

Visualizations





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References

- 1. Erythrosin B | Alternative to Trypan Blue | Technical Note 226 [denovix.com]
- 2. genetargetsolutionsshop.com.au [genetargetsolutionsshop.com.au]
- 3. Is Erythrosin B a Better Choice than Trypan Blue for Cell Counting? [denovix.com]
- 4. logosbio.com [logosbio.com]
- 5. The safe trypan blue alternative for cell counting | Westburg Life Sciences [westburg.eu]

- 6. Erythrosin B Assay Protocol | Technical Note 230 [denovix.com]
- 7. bionordika.se [bionordika.se]
- 8. Viability dyes: Trypan blue vs Erythrosine B • Hemocytometer [hemocytometer.org]
- 9. escarpmentlabs.com [escarpmentlabs.com]
- 10. Application of a non-hazardous vital dye for cell counting with automated cell counters - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. denovix.com [denovix.com]
- 12. tandfonline.com [tandfonline.com]
- 13. researchgate.net [researchgate.net]
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